

An In-depth Technical Guide to the Synthesis and Chemical Structure of Doxofylline

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Paxiphylline D

Cat. No.: B15591997

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Doxofylline is a methylxanthine derivative used as a bronchodilator in the treatment of respiratory diseases such as asthma and chronic obstructive pulmonary disease (COPD).[1][2][3] Structurally, it is a derivative of theophylline, featuring a dioxolane group at the N-7 position.[3][4] This modification is believed to contribute to its distinct pharmacological profile, which includes a reduced affinity for adenosine receptors compared to theophylline, potentially leading to a better safety profile with fewer stimulant and cardiovascular side effects.[1][3] This guide provides a detailed overview of the chemical structure of doxofylline and a comprehensive look at its synthesis.

Chemical Structure

Doxofylline is chemically known as 7-(1,3-dioxolan-2-ylmethyl)-1,3-dimethylpurine-2,6-dione.[1][4][5] It is a derivative of xanthine, with methyl groups at the N-1 and N-3 positions and a 1,3-dioxolan-2-ylmethyl group attached to the N-7 position.[4]

Key Structural Features:

- **Xanthine Core:** A purine base with two oxo groups.
- **N-Methylation:** Methyl groups are present at the N-1 and N-3 positions, similar to theophylline.
- **Dioxolane Group:** A distinguishing feature is the 1,3-dioxolane ring attached via a methyl bridge to the N-7 position of the xanthine ring.^{[3][4]}

Chemical and Physical Properties

The fundamental properties of doxofylline are summarized in the table below.

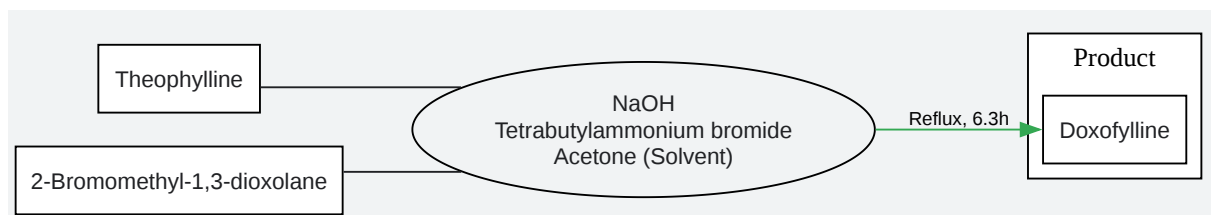
Property	Value	Reference
IUPAC Name	7-(1,3-dioxolan-2-ylmethyl)-1,3-dimethylpurine-2,6-dione	^[4]
Molecular Formula	C ₁₁ H ₁₄ N ₄ O ₄	^{[1][4][5]}
Molar Mass	266.25 g/mol	^{[4][5]}
CAS Number	69975-86-6	^[4]

Synthesis of Doxofylline

The primary and most common industrial synthesis of doxofylline involves the N-alkylation of theophylline. This method is efficient, with high yields and purity.

Synthetic Pathway Overview

The synthesis is typically a one-step reaction where theophylline is reacted with 2-bromomethyl-1,3-dioxolane (bromoacetaldehyde ethylene acetal) under basic conditions. A phase transfer catalyst is often employed to facilitate the reaction.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway of Doxofylline from Theophylline.

Experimental Protocol

The following protocol is a scaled-up industrial synthesis method.[6]

Materials and Reagents:

- Theophylline: 13.0 kg (72.16 mol)
- 2-Bromomethyl-1,3-dioxolane (Bromoacetaldehyde ethylene acetal): 14.47 kg (86.64 mmol)
- Sodium Hydroxide (NaOH): 5.77 kg (144.32 mol)
- Tetrabutylammonium Bromide (TBAB): 0.7 kg (2.16 mol)
- Acetone: 8 L
- Saturated Sodium Chloride Solution
- Anhydrous/Absolute Ethanol

Procedure:

- To a suitable reaction vessel, add 13 kg of theophylline, 8 L of acetone, 5.77 kg of sodium hydroxide, and 0.7 kg of tetrabutylammonium bromide.[6]
- Stir the mixture for 10 minutes.[6]

- Add 14.47 kg of 2-bromomethyl-1,3-dioxolane to the reaction mixture.[6]
- Heat the mixture to reflux and maintain for 6.3 hours.[6]
- Monitor the reaction progress using thin-layer chromatography (TLC) with an eluent system of acetone:dichloromethane (3:1).[6]
- Upon completion of the reaction, distill off the solvent under reduced pressure.[6]
- Wash the resulting residue three times with a saturated sodium chloride solution.[6]
- Recrystallize the crude product from absolute ethanol to yield pure doxofylline.[6]

Quantitative Data

The described synthetic method provides a high yield and purity of the final product.

Parameter	Value	Reference
Yield	90%	[6]
Purity	> 98.5%	[6]
Mass Out	17.28 kg	[6]

Alternative Synthetic Routes

Other methods for synthesizing doxofylline have been reported, though they are less common. One such route involves the reaction of theophylline-7-acetaldehyde with ethylene glycol in the presence of p-toluenesulfonic acid as a catalyst and benzene as a solvent.[7] However, this method can be more complex due to the synthesis of the theophylline acetaldehyde intermediate and the use of a toxic solvent like benzene. Another approach involves the N-alkylation of theophylline with bromoacetaldehyde ethylene glycol acetal using sodium carbonate in refluxing water.

Conclusion

The synthesis of doxofylline is well-established, with the N-alkylation of theophylline being the most efficient and industrially viable method. This process, detailed in this guide, provides high

yields and purity, making it a robust method for pharmaceutical production. The unique chemical structure of doxofylline, particularly the addition of the dioxolane group, is central to its pharmacological activity and improved safety profile compared to other xanthine derivatives. This technical guide provides researchers and drug development professionals with the core chemical information and a detailed synthetic protocol for doxofylline.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Doxofylline - Wikipedia \[en.wikipedia.org\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. go.drugbank.com \[go.drugbank.com\]](#)
- [4. Doxofylline | C11H14N4O4 | CID 50942 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. Doxofylline - LKT Labs \[lktlabs.com\]](#)
- [6. Doxofylline synthesis - chemicalbook \[chemicalbook.com\]](#)
- [7. CN1041728C - Synthesis of doxofylline - Google Patents \[patents.google.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to the Synthesis and Chemical Structure of Doxofylline]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15591997/docs#an-in-depth-technical-guide-to-the-synthesis-and-chemical-structure-of-doxofylline\]](https://www.benchchem.com/product/b15591997/docs#an-in-depth-technical-guide-to-the-synthesis-and-chemical-structure-of-doxofylline)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)